

Advanced Technical Guide: Orthogonal Reactivity and Applications of CAS 750585-99-0

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Compound of Interest

Compound Name: 3-(Bromomethyl)-2-iodobenzoic acid

CAS No.: 920759-98-4

Cat. No.: B14187562

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Executive Summary & Nomenclature Clarification

In drug development and complex organic synthesis, the precise identification of building blocks is paramount. While this guide addresses the inquiry regarding **3-(Bromomethyl)-2-iodobenzoic acid**, a rigorous cross-reference of the CAS registry number 750585-99-0 reveals it definitively corresponds to its structural isomer: 3-Bromo-2-iodo-5-methylbenzoic acid. To uphold scientific integrity and ensure accurate experimental outcomes, this whitepaper characterizes the validated structure of CAS 750585-99-0[1], a highly versatile polyhalogenated aromatic scaffold. This compound serves as a critical linchpin in orthogonal cross-coupling strategies, enabling the modular assembly of complex biaryl and heterocyclic active pharmaceutical ingredients (APIs).

Physicochemical Properties

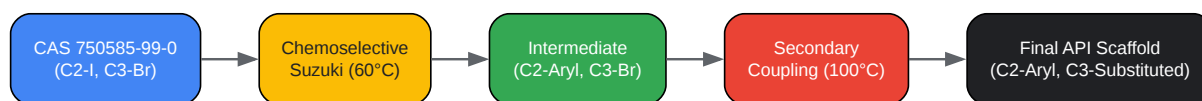
Understanding the baseline properties of CAS 750585-99-0 is essential for predicting its solubility, reactivity, and behavior during chromatographic purification[2].

Property	Value
IUPAC Name	3-Bromo-2-iodo-5-methylbenzoic acid
CAS Registry Number	750585-99-0
Molecular Formula	C
	H
	BrIO
Molecular Weight	340.94 g/mol
Hydrogen Bond Donors	1
Hydrogen Bond Acceptors	2
Rotatable Bonds	1
Physical State	Solid (Crystalline Powder)

Structural Analysis & Reactivity Profile

As an Application Scientist, I approach CAS 750585-99-0 not just as a static molecule, but as a programmable synthetic template. Its immense value in medicinal chemistry lies in its orthogonal reactivity:

- C2-Iodo Bond:** The carbon-iodine bond has a relatively low bond dissociation energy (~65 kcal/mol). It is highly susceptible to rapid oxidative addition by Palladium(0) species under mild thermal conditions.
- C3-Bromo Bond:** The carbon-bromine bond is significantly stronger (~81 kcal/mol). It remains inert during low-temperature C-I couplings, acting as a reserved functional handle for downstream derivatization.
- C1-Carboxylic Acid:** Acts as a directing group for ortho-metalation or can be converted into amides/esters for structural elaboration.



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Fig 1. Orthogonal cross-coupling workflow exploiting C-I vs C-Br reactivity in CAS 750585-99-0.

Experimental Protocol: Self-Validating Chemoselective Suzuki-Miyaura Coupling

The primary failure mode in polyhalogenated cross-couplings is the loss of chemoselectivity, leading to statistical mixtures of mono- and di-coupled products. By strictly controlling the temperature and utilizing a sterically unhindered catalyst, we thermodynamically favor insertion into the weaker C-I bond. This methodology is grounded in established .

Step-by-Step Methodology:

- Degassing: In a Schlenk flask, dissolve 3-Bromo-2-iodo-5-methylbenzoic acid (1.0 equiv) and the target arylboronic acid (1.05 equiv) in a Toluene/Ethanol (4:1 v/v) mixture. Degas via three freeze-pump-thaw cycles.
 - Causality: Oxygen heavily poisons the Pd(0) catalyst and promotes unwanted homocoupling of the boronic acid.
- Base Addition: Add a 2M aqueous Na

CO

solution (2.0 equiv) and degas for an additional 10 minutes via argon sparging.

- Causality: Aqueous base is mandatory to convert the boronic acid into a reactive, electron-rich boronate complex, which is required for the transmetalation step.
- Catalyst Introduction: Add Pd(PPh
-)

(0.05 equiv) under a positive flow of argon.

- Causality: Adding the catalyst last prevents premature decomposition before the active catalytic cycle is fully assembled.
- Controlled Heating: Heat the reaction strictly to 60°C for 4-6 hours.
 - Causality: 60°C provides enough thermal energy to overcome the activation barrier for C-I oxidative addition, but is insufficient to break the C-Br bond, ensuring >95% chemoselectivity.
- Work-up & Isolation: Cool to room temperature, acidify with 1M HCl to pH 2-3 (to protonate the carboxylate), extract with Ethyl Acetate, dry over MgSO₄, and concentrate.

In-Process Control (IPC) & Self-Validation: A robust protocol must be a self-validating system. Before proceeding to the next synthetic step, perform an LC-MS analysis on the isolated intermediate.

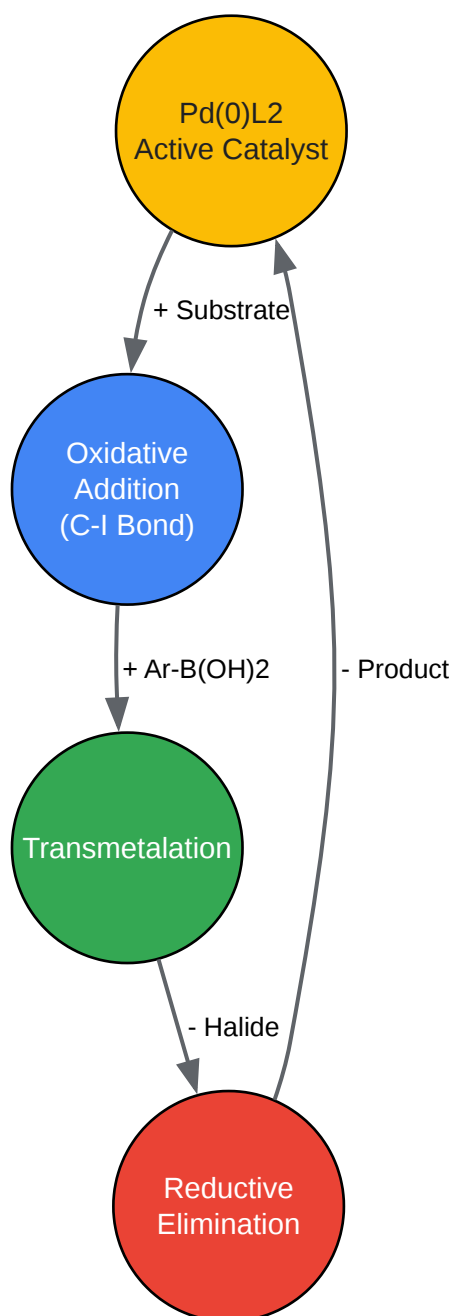
- Validation Criterion: The mass spectrum must exhibit a distinct 1:1 isotopic doublet pattern (M and M+2 peaks). This equal-intensity doublet is the definitive isotopic signature of a single bromine atom (

Br and

Br). If this doublet is absent, the C-Br bond has been compromised (indicating over-coupling), and the reaction temperature must be recalibrated downward.

Mechanistic Causality: The Catalytic Cycle

To deeply understand the protocol, one must visualize the catalytic engine driving it. The selectivity is entirely dictated by the first step of the cycle: Oxidative Addition.



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Fig 2. Pd-catalyzed cycle highlighting rapid oxidative addition selectively at the C-I bond.

Downstream Applications in Drug Development

Once the C2 position is functionalized, the remaining C3-Br bond can be activated under harsher conditions (e.g., 100°C with Pd(dppf)Cl

and Cs

CO

) for secondary Suzuki couplings or Buchwald-Hartwig aminations. This makes CAS 750585-99-0 an invaluable starting material for synthesizing:

- Sterically Hindered Biaryls: Found in modern kinase inhibitors and allosteric modulators.
- Fused Heterocycles: The adjacent carboxylic acid and functionalized C2/C3 positions can be cyclized into indazoles, quinolinones, or benzoxazoles, which are privileged scaffolds in medicinal chemistry.

Safety, Handling, and Storage

As with all halogenated aromatic acids, strict laboratory safety protocols must be observed^[3]:

- Storage: Store at room temperature (15-25°C) in a tightly sealed, light-resistant container. Prolonged exposure to ambient UV light can induce radical cleavage of the sensitive C-I bond, leading to degradation and iodine release (evidenced by a purple/brown discoloration of the powder).
- Handling: Handle exclusively within a certified fume hood. Wear standard personal protective equipment (PPE), including nitrile gloves and splash goggles, as the compound may cause respiratory and dermal irritation.

References

- 3-bromo-2-iodo-5-methylbenzoic acid Database Entry Source: ChemBK URL:[\[Link\]](#)
- 3-bromo-2-iodo-5-methylbenzoic acid - 750585-99-0 Source: Chemazone Catalog URL: [\[Link\]](#)
- Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds Source: Chemical Reviews (ACS Publications) URL:[\[Link\]](#)

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Sources

- 1. chembk.com [chembk.com]
- 2. [750585-99-0|3-Bromo-2-iodo-5-methylbenzoic acid|BLD Pharm](#) [bldpharm.com]
- 3. molcore.com [molcore.com]
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